

Application Notes and Protocols for Preparing ML289 Stock Solution with DMSO

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Compound of Interest

Compound Name: ML289

Cat. No.: B611755

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Introduction

ML289 is a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 3 (mGlu3).[1] As a valuable tool for studying the physiological and pathological roles of the mGlu3 receptor, proper preparation of **ML289** stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed application notes and protocols for the preparation of **ML289** stock solutions using dimethyl sulfoxide (DMSO), a common solvent for water-insoluble compounds in biological research.

Data Presentation

A summary of the key quantitative data for **ML289** and DMSO is provided in the table below for easy reference.

Property	ML289	Dimethyl Sulfoxide (DMSO)
Molecular Weight	349.4 g/mol [2]	78.13 g/mol
Solubility in DMSO	100 mM[1]	Miscible with water and many organic solvents[3]
Appearance	Crystalline solid[2]	Colorless liquid
Storage (Powder)	Refer to manufacturer's instructions; typically at -20°C.	Room temperature, protected from light and moisture.
Storage (Stock Solution)	Aliquoted at -20°C or -80°C.[4]	-

Experimental Protocols

Materials

- **ML289** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM ML289 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

- Calculation of Mass:

- To prepare 1 mL of a 10 mM stock solution, the required mass of **ML289** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 349.4 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.494 \text{ mg}$
- Weighing **ML289**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.494 mg of **ML289** powder into the tube.
- Dissolution in DMSO:
 - Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **ML289** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain. If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication can be applied.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[\[4\]](#)
 - Clearly label each aliquot with the compound name (**ML289**), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, DMSO stock solutions are typically stable for several months.

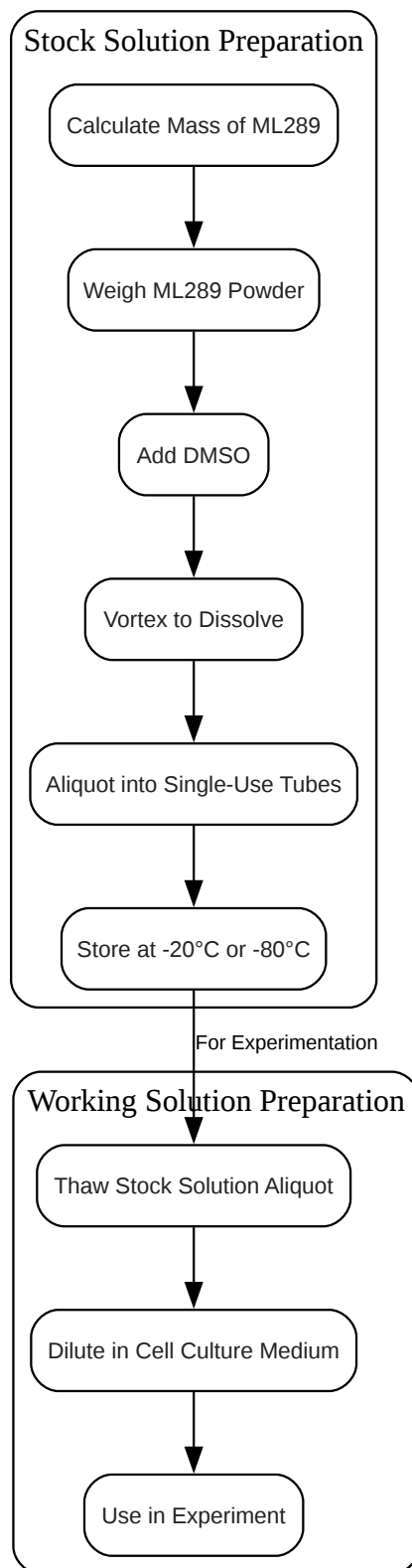
Protocol for Preparing Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically less than 0.5%) to avoid solvent-induced cytotoxicity.[5][6]

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **ML289** stock solution at room temperature.
- Serial Dilution (Recommended):
 - To prevent precipitation of the compound when transferring from a high concentration of organic solvent to an aqueous medium, a step-wise dilution is recommended.
 - For example, to prepare a 10 μ M working solution, first prepare an intermediate dilution (e.g., 1 mM) by diluting the 10 mM stock 1:10 in cell culture medium.
 - Then, dilute the 1 mM intermediate solution 1:100 in the final volume of cell culture medium to achieve the 10 μ M working concentration.
- Direct Dilution (for lower concentrations):
 - Alternatively, for very dilute working solutions, a direct dilution can be performed. For example, to prepare 10 mL of a 1 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 10 mL of cell culture medium (a 1:10,000 dilution). The final DMSO concentration will be 0.01%.
- Mixing and Control:
 - Gently mix the working solution by pipetting up and down or by inverting the tube.
 - Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO as the drug-treated samples.

Mandatory Visualizations

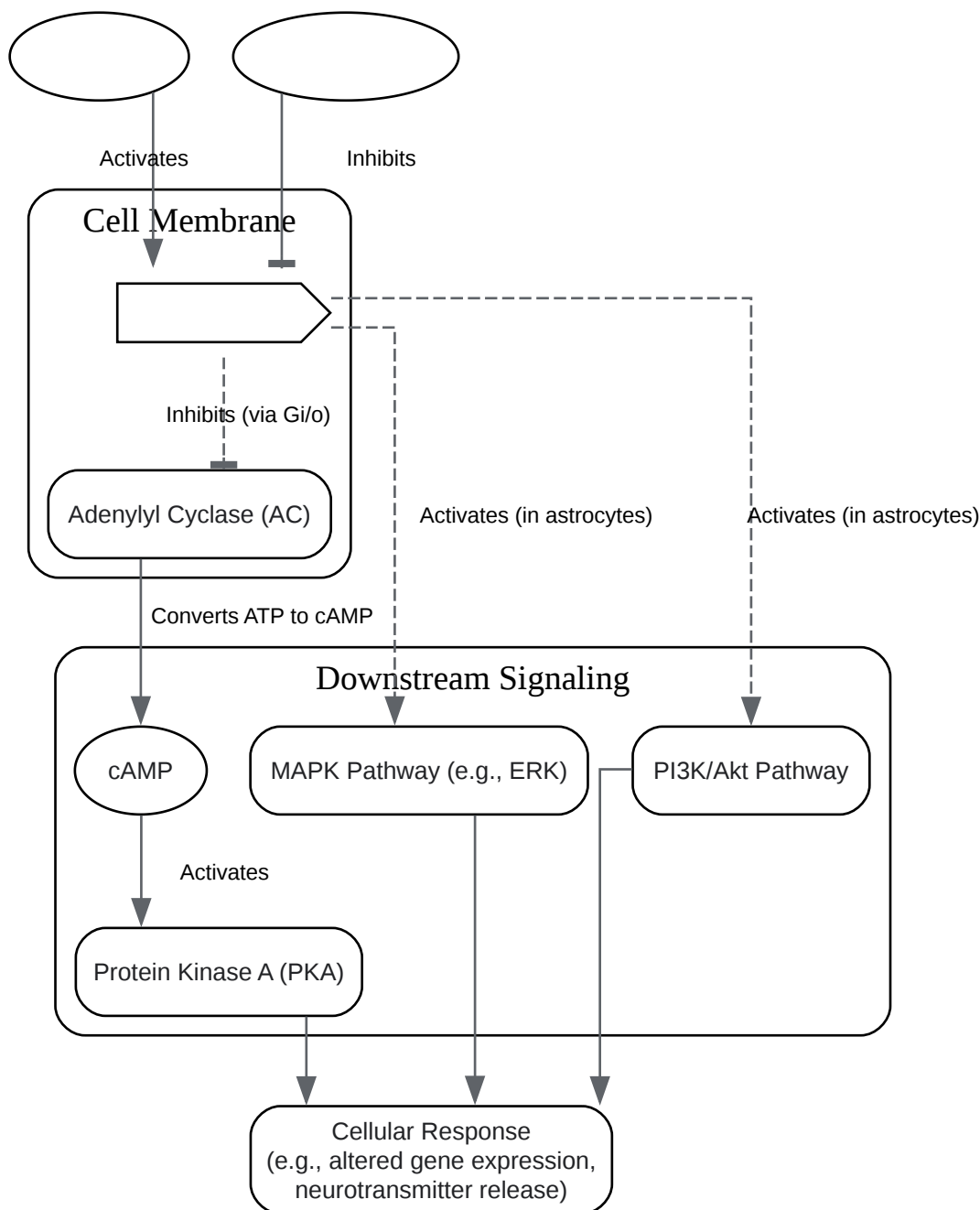
Experimental Workflow for ML289 Stock Solution Preparation



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Caption: Workflow for preparing **ML289** stock and working solutions.

Signaling Pathway of ML289 as an mGlu3 Negative Allosteric Modulator



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Caption: **ML289** inhibits mGlu3 receptor signaling pathways.

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